

# validating 1,6-Dimethyl-9H-carbazole performance against spiro-OMeTAD

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## Compound of Interest

Compound Name: 1,6-Dimethyl-9H-carbazole

Cat. No.: B15223873

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Eminent researchers, scientists, and professionals in drug development are continually seeking superior alternatives to the widely used hole transport material (HTM), spiro-OMeTAD, for perovskite solar cells (PSCs). While the specific compound **1,6-Dimethyl-9H-carbazole** has not been extensively benchmarked against spiro-OMeTAD in publicly available research, this guide presents a comparative analysis of a representative carbazole-based HTM, SFXDAnCBZ, against the industry-standard spiro-OMeTAD. This comparison is based on experimental data from a study by Lee et al. (2020), which highlights the potential of carbazole derivatives as high-performance, cost-effective alternatives.

## Performance Comparison: SFXDAnCBZ vs. spiro-OMeTAD

The performance of a hole transport material is paramount in achieving high-efficiency and stable perovskite solar cells. Key metrics for evaluation include power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). Below is a summary of the comparative performance of SFXDAnCBZ and spiro-OMeTAD under similar experimental conditions.

| Performance Metric                  | SFXDAnCBZ                | spiro-OMeTAD  |
|-------------------------------------|--------------------------|---------------|
| Power Conversion Efficiency (PCE)   | 20.87%                   | 21.30%        |
| Open-Circuit Voltage (Voc)          | 1.09 V                   | Not Specified |
| Short-Circuit Current Density (Jsc) | 23.1 mA cm <sup>-2</sup> | Not Specified |
| Fill Factor (FF)                    | 83%                      | Not Specified |

## Experimental Protocols

To ensure the reproducibility and validation of these findings, detailed experimental methodologies are crucial. The following protocols outline the fabrication and characterization of the perovskite solar cells used in the comparative study.

### Device Fabrication

- Substrate Preparation:** Fluorine-doped tin oxide (FTO) coated glass substrates are cleaned sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with a nitrogen stream and treated with UV-ozone for 20 minutes.
- Electron Transport Layer (ETL) Deposition:** A compact TiO<sub>2</sub> layer is deposited by spin-coating a precursor solution onto the FTO substrate, followed by annealing. Subsequently, a mesoporous TiO<sub>2</sub> layer is deposited by spin-coating a TiO<sub>2</sub> paste and sintering at a high temperature.
- Perovskite Layer Deposition:** The perovskite precursor solution (e.g., a mixture of FAI, PbI<sub>2</sub>, MABr, and PbBr<sub>2</sub> in DMF:DMSO) is spin-coated onto the TiO<sub>2</sub> layer in a nitrogen-filled glovebox. An antisolvent is dripped onto the spinning substrate to induce crystallization, followed by annealing.
- Hole Transport Layer (HTL) Deposition:**

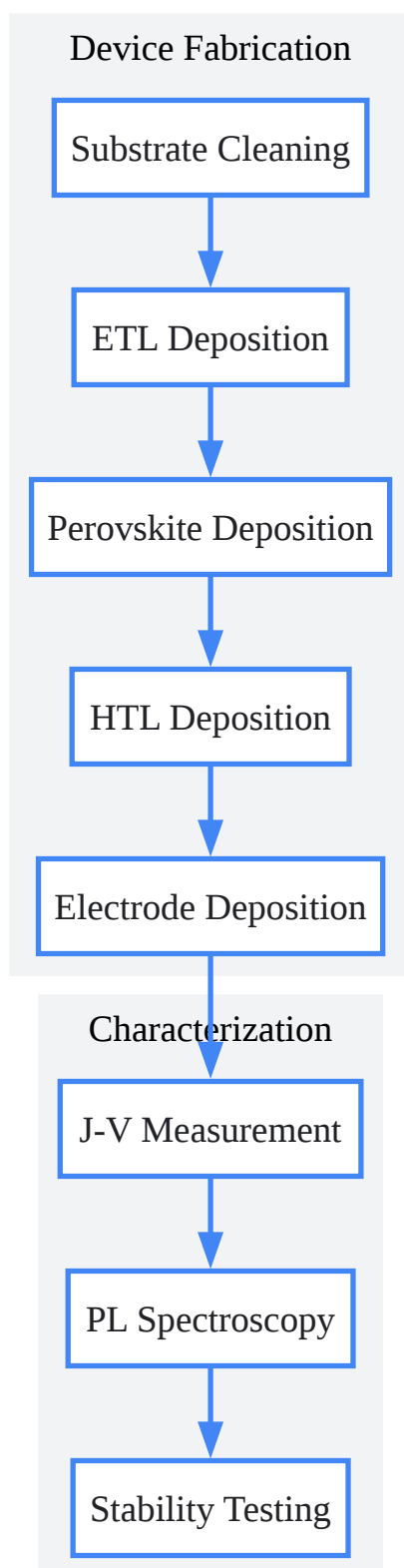
- spiro-OMeTAD solution: Prepared by dissolving spiro-OMeTAD powder in chlorobenzene, with the addition of additives such as Li-TFSI and tBP.
- SFXDAnCBZ solution: Prepared by dissolving SFXDAnCBZ powder in chlorobenzene. The respective HTL solution is then spin-coated atop the perovskite layer.
- Electrode Deposition: Finally, a gold (Au) or silver (Ag) back contact is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

## Characterization Methods

- Current Density-Voltage (J-V) Measurement: The photovoltaic performance of the fabricated devices is measured using a solar simulator under standard AM 1.5G illumination (100 mW cm<sup>-2</sup>). The J-V curves are recorded to determine the PCE, Voc, Jsc, and FF.
- Photoluminescence (PL) Spectroscopy: Steady-state and time-resolved PL measurements are conducted to investigate the charge carrier extraction and recombination dynamics at the perovskite/HTM interface.
- Stability Testing: The long-term stability of the unencapsulated devices is evaluated by storing them under controlled conditions (e.g., ambient air with specific humidity) and periodically measuring their J-V characteristics.

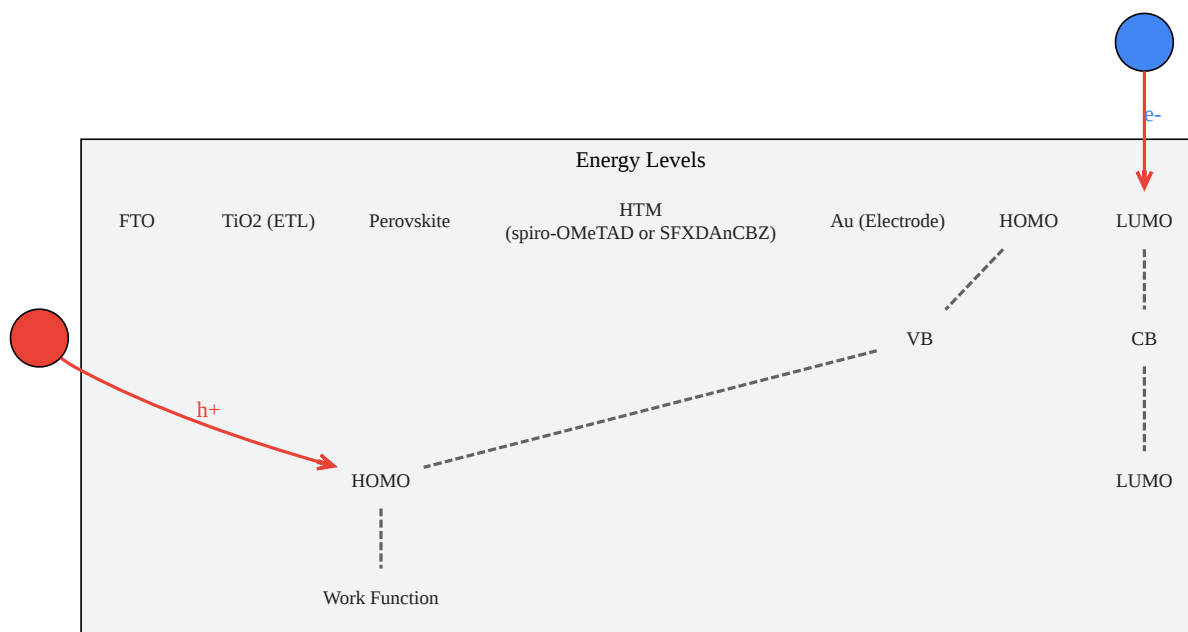
## Visualizing the Experimental Workflow and Charge Transport

To better understand the experimental process and the underlying charge transport mechanism, the following diagrams are provided.



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Experimental workflow for perovskite solar cell fabrication and characterization.



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Charge transport pathway in a perovskite solar cell.

## Conclusion

The data indicates that carbazole-based HTMs, such as SFXDAnCBZ, demonstrate comparable performance to the well-established spiro-OMeTAD.<sup>[1]</sup> While spiro-OMeTAD currently holds a slight edge in terms of maximum achieved power conversion efficiency in some studies, the development of novel carbazole derivatives presents a promising avenue for cost-effective and highly efficient perovskite solar cells. Further research focusing on optimizing the molecular structure of carbazole-based HTMs and their interface with the perovskite layer could lead to even greater performance and stability, paving the way for the next generation of photovoltaic technologies.

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## References

- 1. researchgate.net [researchgate.net]
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